Application Note: NMR Characterization of 2-(Pentyloxy)benzoic Acid

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Compound of Interest

Compound Name:	*2-(Pentyloxy)benzoic acid*
CAS No.:	*2200-82-0*
Cat. No.:	*B178049*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2-(Pentyloxy)benzoic acid is a derivative of benzoic acid, a fundamental scaffold in medicinal chemistry and materials science. The introduction of a pentyloxy group at the ortho position significantly influences the molecule's physicochemical properties, including its lipophilicity and conformational flexibility. Nuclear Magnetic Resonance (NMR) spectroscopy is an essential analytical technique for the unambiguous structural elucidation and purity assessment of such molecules. This application note provides a detailed protocol for the NMR characterization of **2-(Pentyloxy)benzoic acid**, including predicted ^{1}H and ^{13}C NMR data, and standardized experimental procedures.

Chemical Structure

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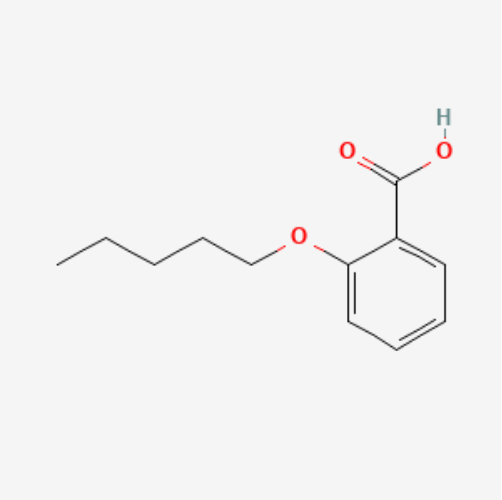

Figure 1: Chemical structure of **2-(Pentyloxy)benzoic acid**.

Predicted NMR Data

The following tables summarize the predicted ^{1}H and ^{13}C NMR spectral data for **2-(Pentyloxy)benzoic acid**. These predictions are based on established chemical shift principles and data from structurally related compounds. The typical solvent for analysis is deuterated chloroform ($CDCl_3$) with tetramethylsilane (TMS) as an internal standard.[1]

Table 1: Predicted ^{1}H NMR Data for **2-(Pentyloxy)benzoic acid** in $CDCl_3$

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~10.5 - 12.0	Singlet (broad)	1H	COOH
~7.9 - 8.1	Doublet of Doublets	1H	Ar-H
~7.4 - 7.6	Triplet of Doublets	1H	Ar-H
~6.9 - 7.1	Triplet	1H	Ar-H
~6.8 - 7.0	Doublet	1H	Ar-H
~4.1	Triplet	2H	$O-CH_2$
~1.8	Quintet	2H	$O-CH_2-CH_2$
~1.4	Sextet	2H	$CH_2-CH_2-CH_3$
~0.9	Triplet	3H	CH_3

Table 2: Predicted ^{13}C NMR Data for 2-(Pentyloxy)benzoic acid in $CDCl_3$

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Chemical Shift (δ, ppm)	Assignment
~165 - 170	C=O
~158 - 162	C-O (Aromatic)
~133 - 135	Ar-CH
~131 - 133	Ar-CH
~120 - 122	Ar-C (Quaternary)
~112 - 114	Ar-CH
~68 - 70	$O-CH_2$
~28 - 30	$O-CH_2-CH_2$
~27 - 29	$CH_2-CH_2-CH_3$
~22 - 24	CH_2-CH_3
~13 - 15	CH_3

Experimental Protocols

Synthesis of 2-(Pentyloxy)benzoic acid

A common method for the synthesis of **2-(pentyloxy)benzoic acid** is the Williamson ether synthesis.

Materials:

- 2-Hydroxybenzoic acid (Salicylic acid)
- 1-Bromopentane
- Potassium Carbonate (K_2CO_3)
- Acetone
- Diethyl ether

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- Hydrochloric acid (HCl)
- Anhydrous Magnesium Sulfate ($MgSO_4$)

Procedure:

- To a solution of 2-hydroxybenzoic acid in acetone, add anhydrous potassium carbonate.
- Stir the mixture at room temperature for 30 minutes.
- Add 1-bromopentane dropwise to the reaction mixture.
- Reflux the reaction mixture for 12-24 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the mixture to room temperature and filter to remove the inorganic salts.
- Evaporate the solvent from the filtrate under reduced pressure.
- Dissolve the residue in diethyl ether and wash with water.
- Acidify the aqueous layer with dilute HCl to precipitate the product.
- Filter the solid, wash with cold water, and dry under vacuum.
- Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to obtain pure **2-(pentyloxy)benzoic acid**.

NMR Sample Preparation and Data Acquisition

Materials:

- **2-(Pentyloxy)benzoic acid**
- Deuterated chloroform ($CDCl_3$) with 0.03% v/v TMS
- NMR tube (5 mm)

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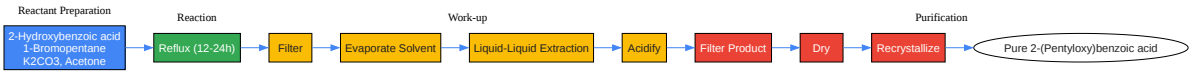
- Pipettes

Protocol:

- Weigh approximately 5-10 mg of **2-(pentyloxy)benzoic acid** directly into a clean, dry NMR tube.
- Add approximately 0.6 mL of $CDCl_3$ containing TMS to the NMR tube.
- Cap the tube and gently vortex or invert the tube until the sample is completely dissolved.
- Insert the NMR tube into the spinner turbine and place it in the NMR spectrometer.
- Acquire the ^1H and ^{13}C NMR spectra according to the instrument's standard operating procedures. A 400 MHz or higher field spectrometer is recommended for better resolution.[1]

Visualization of Experimental Workflow

The following diagrams illustrate the key workflows described in the experimental protocols.



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Caption: Workflow for the synthesis of **2-(Pentyloxy)benzoic acid**.

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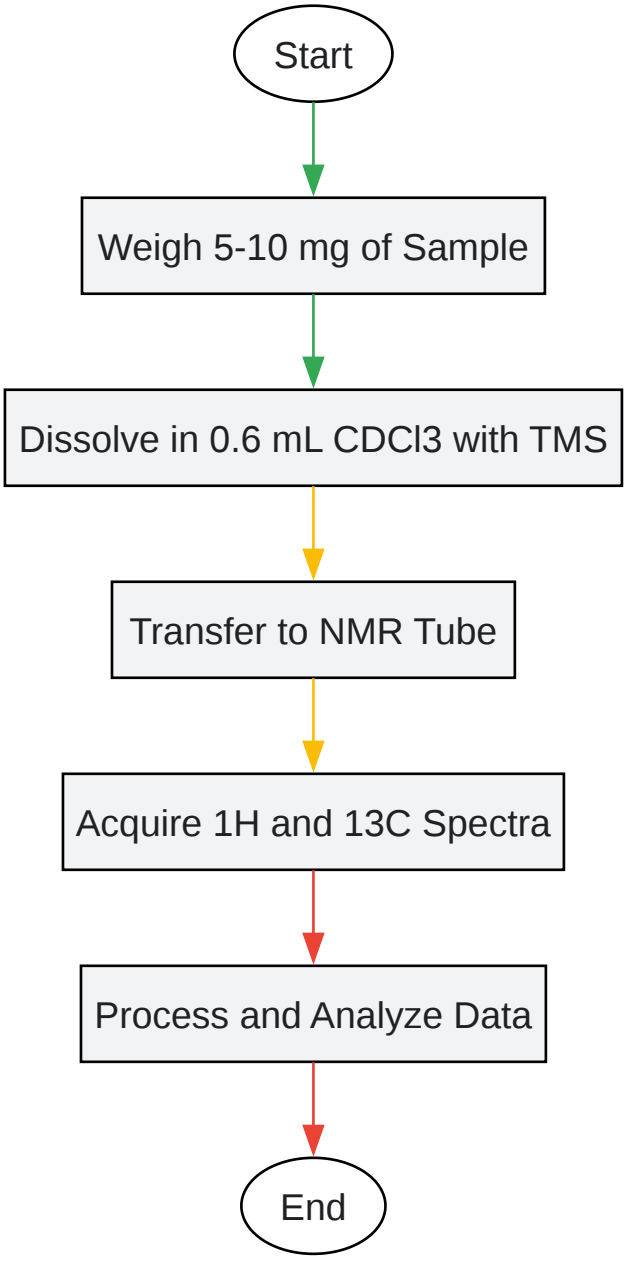

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Caption: Workflow for NMR sample preparation and data acquisition.

Conclusion

This application note provides a comprehensive guide for the NMR characterization of **2-(Pentyloxy)benzoic acid**. The tabulated predicted spectral data serves as a valuable reference for researchers in identifying and confirming the structure of this compound. The detailed experimental protocols for synthesis and NMR analysis ensure reproducibility and

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accuracy in the laboratory setting. The provided workflows offer a clear visual representation of the experimental procedures, aiding in their efficient execution.

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References

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